

# 2-Methylsulfanylpurimidine-4-carboxylic acid molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Methylsulfanylpurimidine-4-carboxylic acid

Cat. No.: B073560

[Get Quote](#)

## Technical Data Sheet: 2-Methylsulfanylpurimidine-4-carboxylic Acid

### Abstract

This document provides core technical data on **2-Methylsulfanylpurimidine-4-carboxylic acid**, a heterocyclic organic compound. The primary focus of this guide is to furnish researchers, scientists, and professionals in drug development with essential physicochemical properties, specifically its molecular formula and molecular weight. All quantitative data is presented in a structured format for clarity and ease of use.

### Chemical Identity and Properties

**2-Methylsulfanylpurimidine-4-carboxylic acid** is a purimidine derivative characterized by a methylsulfanyl group at the second position and a carboxylic acid group at the fourth position of the purimidine ring.

### Molecular Structure and Properties

The fundamental properties of this compound are summarized in the table below. This data is crucial for a variety of applications, including stoichiometric calculations in chemical reactions, analytical characterization, and computational modeling.

| Identifier                 | Value  | Reference |
|----------------------------|--|-----------|
| Chemical Name              | 2-Methylsulfanylpurimidine-4-carboxylic acid   |           |
| Synonyms                   | 2-(Methylthio)-4-purimidinecarboxylic acid, 2-(Methylthio)purimidine-4-carboxylic acid | [1]       |
| CAS Number                 | 1126-44-9  | [1][2]    |
| Molecular Formula          | C <sub>6</sub> H <sub>6</sub> N <sub>2</sub> O <sub>2</sub> S                          | [1][2]    |
| Molecular Weight           | 170.19 g/mol   | [2]       |
| Alternate Molecular Weight | 170.191 g/mol  | [1]       |

## Logical Relationship of Chemical Data

The following diagram illustrates the logical flow from the compound's name to its fundamental physicochemical properties. This visualization provides a clear and simple representation of the data hierarchy.

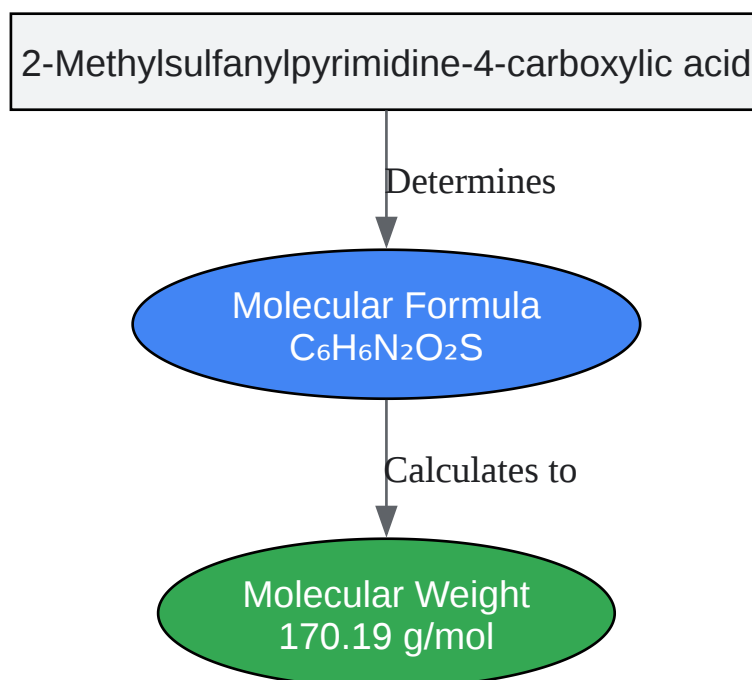


Figure 1: Data Hierarchy for 2-Methylsulfanylpurimidine-4-carboxylic acid

[Click to download full resolution via product page](#)

Caption: Data Hierarchy for **2-Methylsulfanylpurimidine-4-carboxylic acid**.

## Experimental Protocols and Signaling Pathways

Detailed experimental protocols for the synthesis or analysis of **2-Methylsulfanylpurimidine-4-carboxylic acid**, as well as its involvement in specific signaling pathways, are beyond the scope of this particular technical data sheet. Such information would be highly dependent on the specific research context or application (e.g., its use as a reagent, a building block in organic synthesis, or a potential bioactive agent). For researchers interested in these aspects, a thorough literature search in chemical and biomedical databases is recommended.

Disclaimer: The information provided in this document is intended for research and development purposes only. It is not for human or veterinary use. Users should consult relevant safety data sheets (SDS) before handling this chemical.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1126-44-9 | 2-Methylsulfanylpurimidine-4-carboxylic acid | Tetrahedron [thsci.com]
- 2. 2-(methylthio)pyrimidine-4-carboxylic acid - CAS:1126-44-9 - Abovchem [abovchem.com]
- To cite this document: BenchChem. [2-Methylsulfanylpurimidine-4-carboxylic acid molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073560#2-methylsulfanylpurimidine-4-carboxylic-acid-molecular-weight-and-formula]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)